

9''-Methyl Salvianolate B: A Technical Overview of a Novel Phenolic Compound

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Compound of Interest

Compound Name: 9''-Methyl salvianolate B

Cat. No.: B10821686

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

9''-Methyl salvianolate B is a methylated derivative of salvianolate B, a prominent water-soluble phenolic acid isolated from the roots of *Salvia miltiorrhiza* (Danshen).^{[1][2]} This plant has a long history in traditional Chinese medicine for treating cardiovascular and cerebrovascular diseases. While research into the specific biological activities of **9''-Methyl salvianolate B** is still in its nascent stages, its structural relationship to the well-studied salvianolic acid B suggests potential antioxidant and anti-inflammatory properties. This guide provides a comprehensive overview of the currently available information on **9''-Methyl salvianolate B** and offers a detailed look at the extensive research on its parent compound, salvianolic acid B, to provide a valuable predictive context for future research and development.

Introduction to 9''-Methyl Salvianolate B

9''-Methyl salvianolate B is a naturally occurring compound identified as a constituent of *Salvia miltiorrhiza*.^{[1][2]} Its chemical structure is characterized by the methylation of one of the carboxylic acid groups of salvianolate B. While its presence in this medicinally important plant

has been confirmed, dedicated studies elucidating its specific biological activities, mechanisms of action, and quantitative efficacy are notably absent in the current scientific literature. The primary focus of research has historically been on the more abundant and biologically active parent compound, salvianolic acid B.

Biological Activity of 9''-Methyl Salvianolate B: Current Landscape

Current scientific literature and available databases lack specific quantitative data (e.g., IC50, EC50 values), detailed experimental protocols, and defined signaling pathways for the biological activity of **9''-Methyl salvianolate B**. Its activity is often inferred from the known properties of salvianolic acid B and other related phenolic compounds found in *Salvia miltiorrhiza*. The general consensus points towards potential antioxidant and anti-inflammatory effects, which are characteristic of phenolic acids. However, without direct experimental evidence, these remain speculative.

Salvianolic Acid B: A Proxy for Understanding 9''-Methyl Salvianolate B

Given the scarcity of data on **9''-Methyl salvianolate B**, a thorough understanding of its parent compound, salvianolic acid B, is invaluable for predicting its potential therapeutic applications and guiding future research. Salvianolic acid B is one of the most abundant and bioactive water-soluble compounds in Danshen and has been the subject of extensive pharmacological studies.

Quantitative Data on the Biological Activity of Salvianolic Acid B

The following table summarizes key quantitative data from various in vitro and in vivo studies on salvianolic acid B.

Biological Activity	Assay System	Target/Endpoint	Result (IC50/EC50, etc.)	Reference
Cardioprotection	Ischemia-reperfusion in rats	Infarct size reduction	Significant reduction	(Not explicitly quantified in provided text)
Neuroprotection	Oxygen-glucose deprivation (OGD) in PC12 cells	Cell viability	Protective effect	(Not explicitly quantified in provided text)
Anti-inflammatory	LPS-stimulated RAW 264.7 macrophages	Nitric Oxide (NO) production	Inhibition	(Not explicitly quantified in provided text)
Antioxidant	DPPH radical scavenging assay	Free radical scavenging	Potent activity	(Not explicitly quantified in provided text)
Anti-thrombotic	Zebrafish thrombosis model	Thrombus formation	IC50 = 12.22 µg/mL	[3]

Experimental Protocols for Salvianolic Acid B

Detailed experimental methodologies for key assays investigating the biological activities of salvianolic acid B are outlined below.

3.2.1. In Vitro Anti-inflammatory Assay: Nitric Oxide Production in Macrophages

- Cell Line: RAW 264.7 murine macrophages.
- Stimulant: Lipopolysaccharide (LPS) to induce an inflammatory response.
- Treatment: Cells are pre-treated with varying concentrations of salvianolic acid B for a specified time before LPS stimulation.

- **Assay:** The concentration of nitrite, a stable product of nitric oxide (NO), in the cell culture supernatant is measured using the Griess reagent.
- **Endpoint:** The percentage of inhibition of NO production by salvianolic acid B compared to the LPS-stimulated control is calculated to determine its anti-inflammatory activity.

3.2.2. In Vivo Neuroprotection Assay: Middle Cerebral Artery Occlusion (MCAO) in Rats

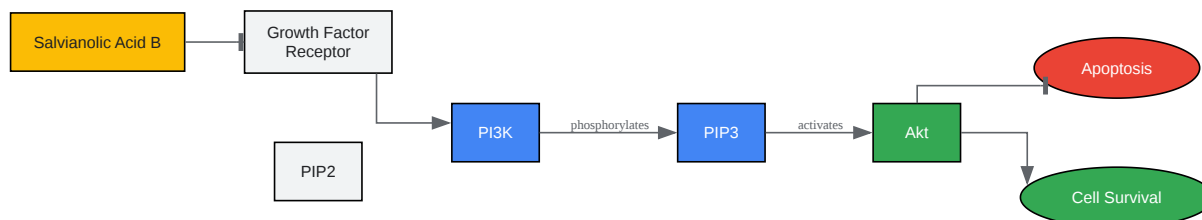
- **Animal Model:** Male Sprague-Dawley or Wistar rats.
- **Procedure:** A transient focal cerebral ischemia is induced by occluding the middle cerebral artery for a specific duration (e.g., 90 minutes), followed by reperfusion.
- **Treatment:** Salvianolic acid B is administered intravenously or intraperitoneally at different doses before or after the ischemic event.
- **Assessment:** Neurological deficit scores are evaluated at various time points post-reperfusion. Brains are then harvested, and the infarct volume is measured by staining with 2,3,5-triphenyltetrazolium chloride (TTC).
- **Endpoint:** A significant reduction in neurological deficit scores and infarct volume in the treatment group compared to the vehicle control group indicates a neuroprotective effect.

Signaling Pathways Modulated by Salvianolic Acid B

Salvianolic acid B has been shown to modulate several key signaling pathways involved in cellular protection and inflammation.

3.3.1. PI3K/Akt Signaling Pathway in Cardioprotection

Salvianolic acid B has been reported to exert its cardioprotective effects by activating the PI3K/Akt signaling pathway, which is a critical pathway for cell survival and proliferation.

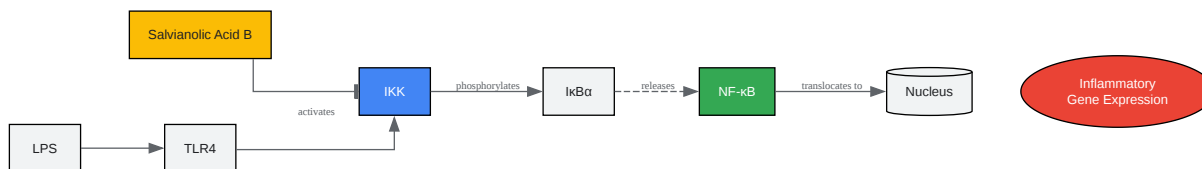


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PI3K/Akt signaling pathway activation by Salvianolic Acid B.

3.3.2. NF- κ B Signaling Pathway in Inflammation

Salvianolic acid B has been shown to inhibit the activation of the NF- κ B pathway, a key regulator of the inflammatory response.



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Inhibition of the NF- κ B signaling pathway by Salvianolic Acid B.

Future Directions and Conclusion

9''-Methyl salvianolate B represents an under-investigated derivative of the pharmacologically significant salvianolic acid B. While direct evidence of its biological activity is currently lacking, its structural similarity to its parent compound provides a strong rationale for future research into its potential antioxidant, anti-inflammatory, cardioprotective, and neuroprotective effects.

Researchers and drug development professionals are encouraged to:

- Isolate or synthesize sufficient quantities of **9''-Methyl salvianolate B** for comprehensive biological screening.
- Conduct in vitro assays to determine its efficacy and potency in various disease models, establishing key quantitative metrics such as IC50 and EC50 values.
- Elucidate its mechanism of action by investigating its effects on key signaling pathways.
- Perform in vivo studies to assess its pharmacokinetic profile, safety, and therapeutic potential in relevant animal models.

In conclusion, while this technical guide cannot provide exhaustive data on **9''-Methyl salvianolate B** due to the current limitations in the scientific literature, it offers a foundational understanding of the compound and a detailed proxy analysis through its well-researched parent, salvianolic acid B. This information serves as a critical starting point for future investigations that could unlock the therapeutic potential of this novel natural product.

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